Technical Guide: Solubility Profiling and Reconstitution of Albiglutide TFA

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Compound of Interest

Compound Name:	*Albiglutide TFA*
Cat. No.:	*B10825291*

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Executive Summary & Critical Definition

Albiglutide TFA primarily refers to the synthetic peptide fragment (the GLP-1 pharmacophore) used in research, not the clinical-grade fusion protein (Tanzeum®).[1][2][3] The "TFA" (Trifluoroacetate) designation confirms this is a synthetic peptide salt derived from solid-phase peptide synthesis (SPPS).[1][2][3][4]

CRITICAL CHECKPOINT: Verify Your Molecule Before proceeding, check the Molecular Weight (MW) on your Certificate of Analysis (CoA).[1][2]

- Scenario A: MW ~3,283 Da (Albiglutide Fragment TFA)[1][2][3]
  - Identity: Modified GLP-1(7-36) peptide dimer or monomer.[2][3][4]
  - Form: Synthetic peptide salt.[3][4]
  - Protocol: Follow Section 3 of this guide.
- Scenario B: MW ~72,970 Da (Albiglutide Fusion Protein)[1][2][3][5][6]
  - Identity: Recombinant GLP-1 dimer fused to human albumin.[3][4][7][8]

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- Form: Lyophilized protein (often with excipients like mannitol/polysorbate).[1][2][3][4]
- Protocol:STOP. Do not use DMSO. Reconstitute only in Water for Injection (WFI) or PBS. [1][2][3][4]

This guide focuses on Scenario A (Albiglutide Fragment TFA) as per the specific chemical designation.

Physicochemical Profile (Albiglutide Fragment TFA)

Property	Specification	Technical Insight
Sequence	HGEGTFTSDVSSYLEGQAAK EFIAWLVKGR-NH_2	Modified GLP-1 backbone; Gly8 substitution confers DPP-4 resistance.[2][3][4][9]
Molecular Weight	~3,283.6 g/mol (Free Base)	TFA salt form will have a higher apparent mass (approx. 10-20% higher due to counterions).[1][2][3]
Isoelectric Point (pI)	~5.0 – 5.5	Solubility is lowest near pH 5. [1][2][3]0. Solubility increases at pH < 4 or pH > 7.[3][4]
Salt Form	Trifluoroacetate (TFA)	The TFA counterion makes the solid highly acidic.[1][2] Dissolution in unbuffered water yields a pH ~3.0–4.[3][4]0.
Hydrophobicity	Moderate to High	Contains hydrophobic residues (Phe, Trp, Leu, Val) prone to β-sheet aggregation.[2][3][4]

Solubility Landscape & Solvent Compatibility[1][2][4]

The solubility of **Albiglutide TFA** is dictated by the interplay between its hydrophobic core and the ionizable TFA counterions.[4]

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Solvent	Solubility Limit	Stability Rating	Application
DMSO (Anhydrous)	> 100 mg/mL	High	Recommended Stock. Prevents aggregation; sterile filtration compatible.[2][3][4]
Sterile Water	~ 50–100 mg/mL	Moderate	Acidic Solution. Resulting pH will be ~3.[2][3][4]5. Good for short-term storage; requires buffering for assays.[3][4]
PBS (pH 7.4)	< 1 mg/mL (Direct)	Low	Risk of Gelation. Direct addition of solid to PBS often causes "crashing out" or fibrillation due to pI proximity.[1][2]
Ethanol (50-70%)	~ 10 mg/mL	Low	Not recommended.[1][2][3][4] Induces conformational changes (α-helix to β-sheet transition).[2][3]
Acetic Acid (1M)	> 50 mg/mL	High	Useful for dissolving stubborn aggregates before dilution.[1][2][3]

Directly dissolving **Albiglutide TFA** in neutral buffers (PBS, pH 7.[1][2]4) is a common failure mode.[1][2][3][4]

- Mechanism: The solid peptide is acidic.[4] As it hits the neutral buffer, the local pH transitions through the peptide's isoelectric point (pI ~5.5).[1][2]
- Result: Rapid aggregation, cloudiness, or formation of a gelatinous mass that is difficult to re-dissolve.[4]

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- Solution: Always dissolve in an organic solvent (DMSO) or acidic water first, then dilute into the buffer.[1][2]

Step-by-Step Reconstitution Protocol

Objective: Prepare a stable 10 mM stock solution and a working solution for biological assays.

Materials:

- **Albiglutide TFA** (Solid)[1][2][3]
- DMSO (Dimethyl Sulfoxide), sterile filtered, cell-culture grade.[1][2][3][4]
- PBS (Phosphate Buffered Saline), pH 7.4.[1][2][3][4]
- Calculate: Determine the volume of DMSO required for a 10 mM stock.
  - Example: For 1 mg of peptide (MW ~3283), add ~30.5 µL of DMSO.[1][2]
- Add Solvent: Add the calculated volume of anhydrous DMSO directly to the vial.
- Dissolve: Vortex vigorously for 30 seconds. If particles persist, sonicate for 10–20 seconds.[3][4]
  - Visual Check: Solution must be crystal clear.
- Storage: Aliquot this stock into low-bind tubes. Store at -20°C (1 month) or -80°C (6 months).
- Dilution Factor: Plan for a dilution of at least 1:200 (0.5% DMSO final) to avoid solvent toxicity in cells.
- Rapid Mixing:
  - Pipette the required volume of PBS into a tube.[4]
  - While vortexing the PBS gently, slowly inject the DMSO stock into the center of the liquid.
  - Why? This prevents high local concentrations of peptide that trigger aggregation.[3][4]

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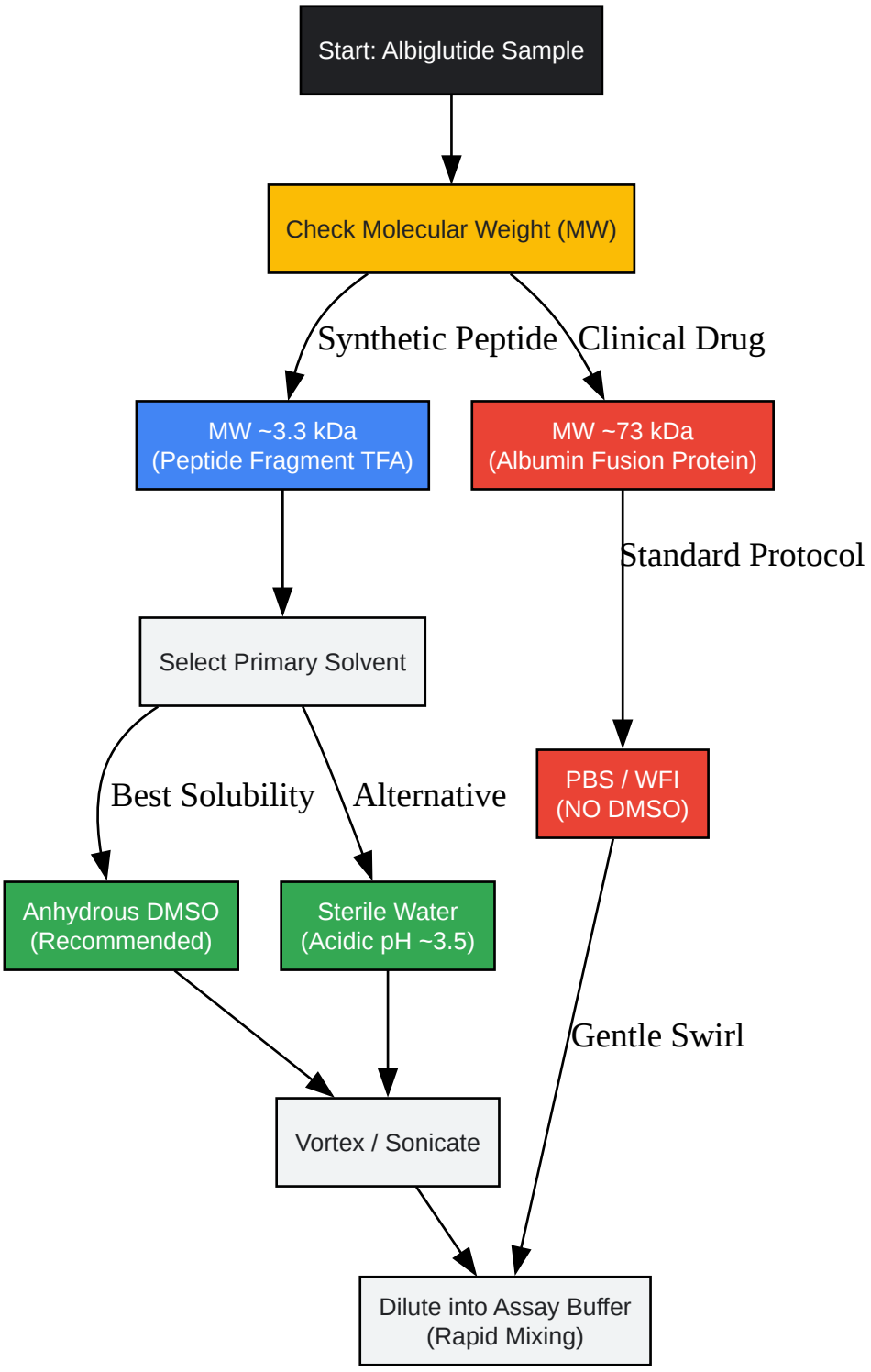
- Filtration (Optional): If sterility is required, use a 0.22 µm PVDF or PES syringe filter.[1][2][3][4] Note: Nylon filters may bind peptides.[2][3][4]

Visualization: Reconstitution Decision Tree



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Caption: Decision tree for selecting the correct reconstitution method based on Albiglutide form (Fragment vs. Fusion).

Troubleshooting & Stability

Observation	Root Cause	Corrective Action
Cloudiness upon adding PBS	Isoelectric precipitation (pH ~5.5).[2][3][4]	Acidify the solution slightly (add 1-2 µL of 1M Acetic Acid) or increase DMSO concentration before dilution.
Gel formation in water	High concentration (>10 mg/mL) causing hydrogel network.[1][2][3]	Sonicate for 30s.[3][4] If persistent, add small amount of DMSO or 10% Acetic Acid.[4]
Loss of activity	Deamidation or oxidation.[2][4]	Avoid repeated freeze-thaw cycles.[3][4] Store aliquots under nitrogen if possible.
Cell Toxicity	High DMSO concentration.[2][3][4]	Ensure final DMSO concentration in assay is < 0.5% (v/v).[1][2][3][4]

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